

# Unexpected color changes in chromate-dichromate equilibrium experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dichlormate

Cat. No.: B156093

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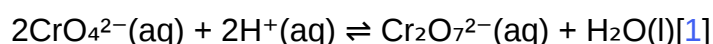
## Technical Support Center: Chromate-Dichromate Equilibrium Experiments

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering unexpected color changes in chromate-dichromate equilibrium experiments.

### Frequently Asked Questions (FAQs)

Q1: What is the fundamental principle behind the chromate-dichromate equilibrium?

The chromate-dichromate equilibrium is a classic example of a reversible chemical reaction that is sensitive to changes in pH.[1] In aqueous solutions, the yellow chromate ion ( $\text{CrO}_4^{2-}$ ) and the orange dichromate ion ( $\text{Cr}_2\text{O}_7^{2-}$ ) exist in a dynamic equilibrium.[2] The interconversion between these two ions is governed by the following equation:



According to Le Chatelier's principle, the addition of an acid (an increase in  $\text{H}^+$  concentration) will shift the equilibrium to the right, favoring the formation of the orange dichromate ion. Conversely, the addition of a base (which neutralizes  $\text{H}^+$ ) will shift the equilibrium to the left, favoring the formation of the yellow chromate ion.[1][2]

Q2: What are the expected color changes when adjusting the pH of the solution?

In alkaline conditions (higher pH), the chromate ion is the predominant species, and the solution will appear yellow. In acidic conditions (lower pH), the equilibrium shifts to favor the formation of the dichromate ion, resulting in an orange-colored solution. This pH-dependent color change provides a clear visual indication of the equilibrium's position.

Q3: Can temperature affect the chromate-dichromate equilibrium?

Yes, temperature can influence the equilibrium. Heating a solution containing a buffered mixture of chromate and dichromate ions can cause a shift. For instance, heating a yellow, slightly alkaline solution can cause it to turn orange, indicating that the formation of dichromate is favored at higher temperatures.

## Troubleshooting Guide: Unexpected Color Changes

An unexpected color change during a chromate-dichromate equilibrium experiment typically indicates a deviation from the expected equilibrium shift. The following guide addresses common issues in a question-and-answer format.

Q4: My yellow chromate solution turned orange without the addition of a strong acid. What could be the cause?

An orange color indicates the formation of the dichromate ion, which is favored in acidic conditions. If a strong acid was not added, consider the following possibilities:

- **Contamination:** The glassware or reagents used may have been contaminated with an acidic substance.
- **Dissolved Gases:** Dissolved acidic gases from the atmosphere, such as carbon dioxide ( $\text{CO}_2$ ), can lower the pH of the solution over time, though this effect is usually slight.
- **Incorrectly Prepared Solution:** The initial solution may have been inadvertently prepared with a lower pH than intended.

Q5: My orange dichromate solution turned yellow without the addition of a strong base. Why?

A yellow color signifies a shift back to the chromate ion, which is favored in alkaline conditions. Potential causes include:

- Contamination: The solution may have been contaminated with a basic substance.
- Leaching from Glassware: Some types of glass can leach alkaline ions into the solution, especially over extended periods or at elevated temperatures.

Q6: My chromate/dichromate solution turned green or blue-green. What does this indicate?

A green or blue-green color is characteristic of the Chromium(III) ion ( $\text{Cr}^{3+}$ ). This indicates that a reduction-oxidation (redox) reaction has occurred, reducing the chromium from its +6 oxidation state in chromate and dichromate to the +3 state. It is important to note that the interconversion between chromate and dichromate is not a redox reaction, as the oxidation state of chromium remains +6 throughout.

Potential reducing agents that could cause this change include:

- Contaminants in the reagents or on the glassware.
- Intentional or unintentional addition of a reducing agent to the experiment.

Q7: I added barium nitrate to my solution, and a precipitate formed. What does this signify?

Barium ions ( $\text{Ba}^{2+}$ ) react with chromate ions ( $\text{CrO}_4^{2-}$ ) to form an insoluble yellow precipitate, barium chromate ( $\text{BaCrO}_4$ ). Barium ions do not typically form a precipitate with dichromate ions. Therefore, the formation of a precipitate upon adding a barium salt indicates the presence of chromate ions in the solution. The amount of precipitate can be used to qualitatively assess the position of the equilibrium.

## Data Presentation

The predominance of either the chromate or dichromate ion is directly dependent on the pH of the solution.

Ion Species	Predominant pH Range	Solution Color
Chromate ( $\text{CrO}_4^{2-}$ )	Alkaline (High pH)	Yellow
Dichromate ( $\text{Cr}_2\text{O}_7^{2-}$ )	Acidic (Low pH)	Orange

Note: The exact pH at which the color transition is most prominent can vary depending on the concentration of the chromium species.

## Experimental Protocols

### Protocol 1: Qualitative Demonstration of the pH Effect on the Equilibrium

This experiment provides a visual demonstration of how pH shifts the chromate-dichromate equilibrium.

#### Materials:

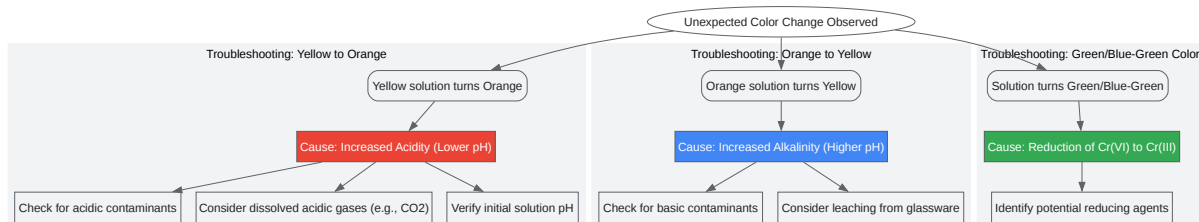
- 0.1 M Potassium Chromate ( $\text{K}_2\text{CrO}_4$ ) solution
- 0.1 M Potassium Dichromate ( $\text{K}_2\text{Cr}_2\text{O}_7$ ) solution
- 1 M Hydrochloric Acid (HCl) or 1 M Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- 1 M Sodium Hydroxide (NaOH)
- Test tubes

#### Procedure:

- To a test tube containing a few milliliters of the yellow 0.1 M potassium chromate solution, add the 1 M acid solution dropwise until a distinct color change to orange is observed. This indicates the formation of dichromate ions.
- To a separate test tube containing a few milliliters of the orange 0.1 M potassium dichromate solution, add the 1 M sodium hydroxide solution dropwise until the solution turns yellow. This demonstrates the shift back to chromate ions.
- The process can be reversed multiple times by the alternate addition of acid and base.

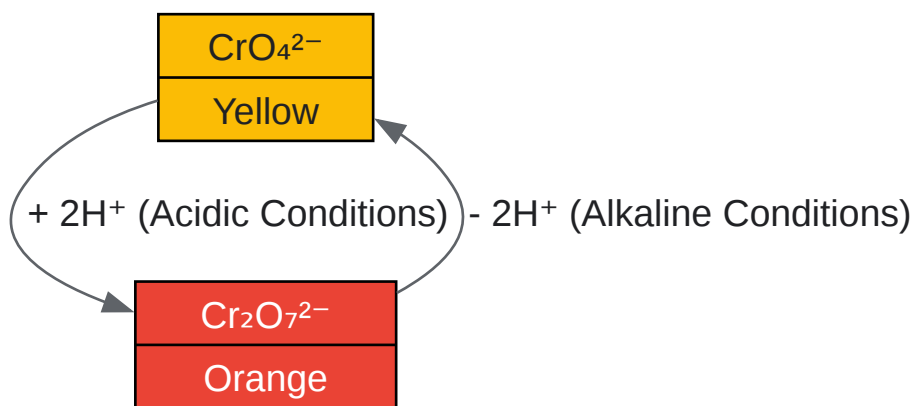
Caution: Chromium(VI) compounds are toxic and potential carcinogens. Always wear appropriate personal protective equipment, including gloves and safety goggles, and handle these chemicals in a well-ventilated area.

## Visualizations



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Caption: Troubleshooting workflow for unexpected color changes.



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Caption: The chromate-dichromate chemical equilibrium pathway.

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## References

- 1. benchchem.com [benchchem.com]
- 2. Chromate-Dichromate Equilibrium [chemedx.org]
- To cite this document: BenchChem. [Unexpected color changes in chromate-dichromate equilibrium experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156093#unexpected-color-changes-in-chromate-dichromate-equilibrium-experiments]

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